

# Physical and chemical properties of Ethyl 3-(dimethylamino)acrylate

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## Compound of Interest

Compound Name: *Ethyl 3-(Dimethylamino)acrylate*

Cat. No.: *B074694*

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## An In-depth Technical Guide to Ethyl 3-(dimethylamino)acrylate

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Ethyl 3-(dimethylamino)acrylate** is a versatile organic compound that serves as a key intermediate in the synthesis of a wide range of pharmaceutical and specialty chemical products.[1][2] Its unique structure, featuring an acrylate moiety and a tertiary amine, imparts a dual reactivity that makes it a valuable building block in organic synthesis. This technical guide provides a comprehensive overview of the physical and chemical properties of **Ethyl 3-(dimethylamino)acrylate**, detailed experimental protocols for its synthesis and analysis, and a discussion of its primary applications.

## Chemical Identity and Physical Properties

**Ethyl 3-(dimethylamino)acrylate** is systematically known as ethyl (2E)-3-(dimethylamino)prop-2-enoate.[3][4] It is also commonly referred to by various synonyms, including Ethyl 3-(N,N-dimethylamino)acrylate and Ethyl  $\beta$ -(dimethylamino)acrylate.[4][5] The compound exists as a clear yellow to light orange liquid and is characterized by a faint, amine-like odor.[1][5] It is slightly soluble in water but miscible with many organic solvents.[5][6]

Table 1: Physical and Chemical Properties of **Ethyl 3-(dimethylamino)acrylate**

Property	Value	References
CAS Number	924-99-2; 1117-37-9	[3][4][5][7][8]
Molecular Formula	C <sub>7</sub> H <sub>13</sub> NO <sub>2</sub>	[3][4][5][7][8]
Molecular Weight	143.18 g/mol	[3][4][5][7]
Appearance	Clear yellow to light orange liquid	[1][5]
Melting Point	17-18 °C	[4][5][9]
Boiling Point	186 °C; 118-121 °C @ 10 hPa (7.5 mmHg)	[4][5][9][10]
Density	0.9947 - 1.0 g/cm <sup>3</sup> at 20 °C	[4][5][9][11]
Flash Point	>105 °C (>221 °F)	[4][7][10]
Refractive Index	1.5105 - 1.5125	[4][12]
Solubility in Water	Slightly soluble (90 g/L at 25 °C)	[4][5]
Vapor Pressure	0.7 hPa at 25 °C; 1 hPa @ 87 °C	[5][10]
pKa	6.67 ± 0.70 (Predicted)	[12]

## Chemical Reactivity and Stability

**Ethyl 3-(dimethylamino)acrylate** is a stable compound under normal temperature and pressure.[5] However, it is incompatible with strong oxidizing agents.[5][10] Thermal decomposition can lead to the release of hazardous substances, including nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), and carbon dioxide (CO<sub>2</sub>).[5][10] The molecule's reactivity is characterized by the electrophilic nature of the acrylate's β-carbon, making it susceptible to Michael addition reactions with various nucleophiles. The tertiary amine group can also participate in acid-base reactions.

## Applications in Research and Drug Development

The primary application of **Ethyl 3-(dimethylamino)acrylate** is as a versatile intermediate in organic synthesis.<sup>[1]</sup> It is a crucial precursor for the synthesis of various biologically active molecules, including:

- Antiviral agents: It is used in the preparation of certain antiviral compounds.<sup>[1]</sup>
- Kinase inhibitors: This compound serves as a building block for the synthesis of kinase inhibitors, which are a significant class of targeted cancer therapies.<sup>[1]</sup>
- Quinolone antibiotics: It is an important intermediate in the synthesis of quinolone antibacterial agents such as ciprofloxacin, moxifloxacin, and levofloxacin.<sup>[2]</sup>
- Fungicides: It is also utilized in the preparation of certain agricultural fungicides.<sup>[2]</sup>

Beyond pharmaceuticals, it finds use in the chemical industry as a crosslinking agent and in the formulation of specialty coatings and resins.<sup>[1]</sup>

## Experimental Protocols

### Synthesis of Ethyl 3-(dimethylamino)acrylate

A common method for the preparation of **Ethyl 3-(dimethylamino)acrylate** involves the reaction of ethyl propiolate with dimethylamine. The following is a general protocol synthesized from literature procedures.

#### Materials:

- Ethyl propiolate
- Dimethylamine (as a solution or gas)
- Anhydrous solvent (e.g., toluene, THF)
- Nitrogen or Argon gas for inert atmosphere

#### Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere, dissolve ethyl propiolate

in the anhydrous solvent.

- Cool the solution to 0 °C using an ice bath.
- Slowly add a solution of dimethylamine to the stirred solution of ethyl propiolate via the dropping funnel. The reaction is exothermic, and the temperature should be maintained below 10 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 12-24 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, remove the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product by vacuum distillation to obtain pure **Ethyl 3-(dimethylamino)acrylate**.

## Purification by Vacuum Distillation

Apparatus:

- Distillation flask
- Fractionating column (e.g., Vigreux column)
- Condenser
- Receiving flask
- Vacuum pump and gauge
- Heating mantle with a stirrer

Procedure:

- Assemble the distillation apparatus. Ensure all glassware is dry.

- Place the crude **Ethyl 3-(dimethylamino)acrylate** into the distillation flask with a few boiling chips or a magnetic stir bar.
- Slowly apply vacuum to the system.
- Gently heat the distillation flask using the heating mantle.
- Collect the fraction that distills at the appropriate temperature and pressure (e.g., 118-121 °C at 10 hPa).[4][9][10]
- Once the desired fraction is collected, turn off the heating and allow the system to cool to room temperature before releasing the vacuum.

## Analytical Methods

### Gas Chromatography (GC)

- Column: A non-polar or medium-polarity capillary column (e.g., HP-5, DB-5) is suitable.
- Injector Temperature: 250 °C
- Detector: Flame Ionization Detector (FID) at 275 °C
- Carrier Gas: Helium or Nitrogen
- Oven Program: Start at a lower temperature (e.g., 80 °C), hold for 1-2 minutes, then ramp up to a higher temperature (e.g., 250 °C) at a rate of 10-20 °C/min.
- Sample Preparation: Dilute the sample in a suitable solvent like ethyl acetate or dichloromethane.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

- $^1\text{H}$  NMR (in  $\text{CDCl}_3$ ): Characteristic peaks are expected for the ethyl group (triplet and quartet), the dimethylamino group (singlet), and the vinyl protons (doublets).
- $^{13}\text{C}$  NMR (in  $\text{CDCl}_3$ ): Signals corresponding to the carbonyl carbon, the vinyl carbons, the carbons of the ethyl group, and the carbons of the dimethylamino group should be observed.

# Visualizations

## Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of **Ethyl 3-(dimethylamino)acrylate**.



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Caption: Generalized workflow for the synthesis of **Ethyl 3-(dimethylamino)acrylate**.

## Safety and Handling

**Ethyl 3-(dimethylamino)acrylate** may cause skin and eye irritation.[1] It is also classified as a skin sensitizer, meaning it may cause an allergic skin reaction upon repeated contact.[3][10] Therefore, it is essential to handle this chemical with appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[1][10] Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.[1][10]

## Conclusion

**Ethyl 3-(dimethylamino)acrylate** is a valuable and versatile chemical intermediate with significant applications in the pharmaceutical and chemical industries. Its well-defined physical and chemical properties, coupled with established synthetic and analytical protocols, make it a readily accessible tool for researchers and drug development professionals. Proper handling and adherence to safety precautions are crucial when working with this compound. This guide provides a foundational understanding of **Ethyl 3-(dimethylamino)acrylate** to support its effective and safe utilization in research and development.

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